

Introduction: The Critical Role of Solubility in a Key Synthetic Intermediate

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Compound of Interest

Compound Name: *Ethyl 5-chloro-2-methylnicotinate*

CAS No.: 868636-76-4

Cat. No.: B1394550

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Ethyl 5-chloro-2-methylnicotinate is a substituted pyridine derivative that serves as a valuable intermediate in the synthesis of more complex molecules, particularly within the pharmaceutical and agrochemical industries.[1] The presence of the chloro-, methyl-, and ethyl ester functional groups on the pyridine ring makes it a versatile building block for creating a diverse range of target compounds. The successful design of synthetic routes, purification strategies (like crystallization), and formulation processes hinges on a thorough understanding of its solubility profile.[2][3] Poorly characterized solubility can lead to significant challenges in reaction kinetics, yield optimization, and the development of scalable manufacturing processes.

This guide provides a comprehensive technical overview of the physicochemical properties and solubility characteristics of **Ethyl 5-chloro-2-methylnicotinate**. It moves beyond a simple data summary to equip researchers with the foundational knowledge and detailed experimental protocols necessary to generate reliable, high-quality solubility data in their own laboratories. We will explore the theoretical basis for its expected solubility behavior and provide robust, self-validating methodologies for its empirical determination.

Physicochemical Profile: Understanding the Molecule

A molecule's structure dictates its physical properties, which in turn govern its solubility. The key physicochemical parameters for **Ethyl 5-chloro-2-methylnicotinate** are summarized below. The calculated LogP value of approximately 2.4 suggests that the compound is moderately lipophilic, predicting a preference for organic solvents over aqueous media.^[4]

Property	Value	Source
Molecular Formula	C ₉ H ₁₀ ClNO ₂	^[4] ^[5]
Molecular Weight	199.63 g/mol	^[4] ^[5]
CAS Number	868636-76-4	^[5]
Calculated XLogP3	2.4	^[4]
Appearance	Varies; related compounds exist as solids or liquids	^[1] ^[6]
Boiling Point	Data not readily available; related isomers have BPs >200°C	^[1] ^[6] ^[7]
Melting Point	Data not readily available; related isomers have MPs from 49-51°C	^[8]

Qualitative Solubility Profile

While extensive quantitative solubility data for this specific isomer is not widely available in public literature—a common scenario for specialized chemical intermediates—we can predict its behavior based on the fundamental principle of "like dissolves like" and its structural characteristics.^[2]^[9] The molecule's moderate lipophilicity and the presence of an ethyl ester group suggest favorable interactions with a range of organic solvents.^[9]

Solvent Class	Representative Solvents	Expected Solubility	Rationale
Aqueous	Water, Phosphate-Buffered Saline (PBS)	Poorly Soluble / Insoluble	The molecule is predominantly non-polar, lacking sufficient hydrogen bonding capability to overcome the strong cohesive forces of water. [6] [9]
Polar Protic	Ethanol, Methanol, Isopropanol	Soluble	These solvents can engage in some hydrogen bonding and have significant non-polar character, allowing for effective solvation. [1]
Polar Aprotic	DMSO, DMF, Acetonitrile, Acetone	Soluble / Miscible	These solvents effectively solvate the molecule through dipole-dipole interactions without the steric hindrance of protic groups. [10]
Weakly Polar / Non-Polar	Dichloromethane (DCM), Tetrahydrofuran (THF), Ethyl Acetate, Toluene	Soluble / Miscible	The non-polar characteristics of these solvents align well with the lipophilic nature of the compound, leading to strong van der Waals interactions. [2] [9] [10]
Non-Polar	Hexane, Heptane	Sparingly Soluble to Insoluble	While the compound is lipophilic, the polarity induced by the

ester and the pyridine nitrogen may limit its solubility in highly non-polar aliphatic hydrocarbons.

Experimental Protocol: Thermodynamic Solubility Determination (Shake-Flask Method)

To move from qualitative estimates to quantitative data, a robust experimental protocol is essential. The shake-flask method is the gold standard for determining thermodynamic equilibrium solubility, providing the true solubility of a compound at a given temperature.^{[9][11]}

Causality and Trustworthiness in Experimental Design

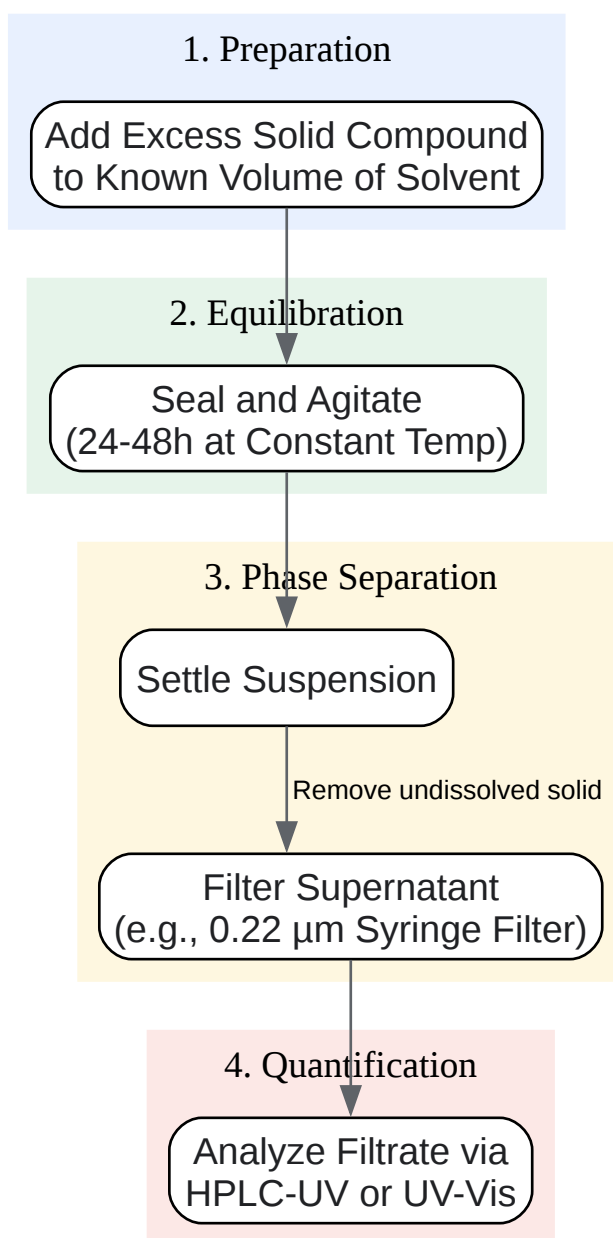
This protocol is designed as a self-validating system. The use of excess solid is a critical control; its visible presence at the end of the experiment confirms that the solution has reached saturation and the measured concentration represents the true equilibrium solubility.^[12] Precise temperature control is paramount, as solubility is highly temperature-dependent.

Step-by-Step Methodology

- **Preparation of Solvent System:** Prepare the desired solvent (e.g., pH 7.4 PBS, ethanol, acetonitrile). Ensure the solvent is degassed if necessary to prevent bubble formation during the experiment.
- **Addition of Compound:** Add an excess amount of solid **Ethyl 5-chloro-2-methylnicotinate** to a known volume of the solvent in a sealed, inert container (e.g., a glass vial with a PTFE-lined cap). "Excess" means enough solid will remain undissolved at equilibrium. A starting point is typically 2-10 mg/mL.
- **Equilibration:** Seal the vials and place them in an orbital shaker or on a rotator in a temperature-controlled environment (e.g., 25°C or 37°C). Agitate the mixture for a sufficient duration to reach equilibrium. A period of 24 to 48 hours is standard for many organic compounds.

- **Phase Separation:** After equilibration, allow the vials to stand undisturbed to let the excess solid settle. To ensure complete removal of undissolved material, withdraw a sample of the supernatant and filter it through a chemically resistant, low-binding syringe filter (e.g., 0.22 μm PVDF or PTFE). This step is crucial to avoid artificially inflated results from suspended microparticles.
- **Quantification:** Analyze the concentration of the dissolved compound in the clear filtrate using a validated analytical method, as detailed in the following section.

Experimental Workflow Diagram



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Caption: Workflow for the Shake-Flask Thermodynamic Solubility Assay.

Analytical Protocol: Quantification by HPLC-UV

High-Performance Liquid Chromatography with UV detection (HPLC-UV) is the preferred method for accurately quantifying the concentration of **Ethyl 5-chloro-2-methylnicotinate** in the filtered sample due to its high specificity and sensitivity.^{[12][13][14]}

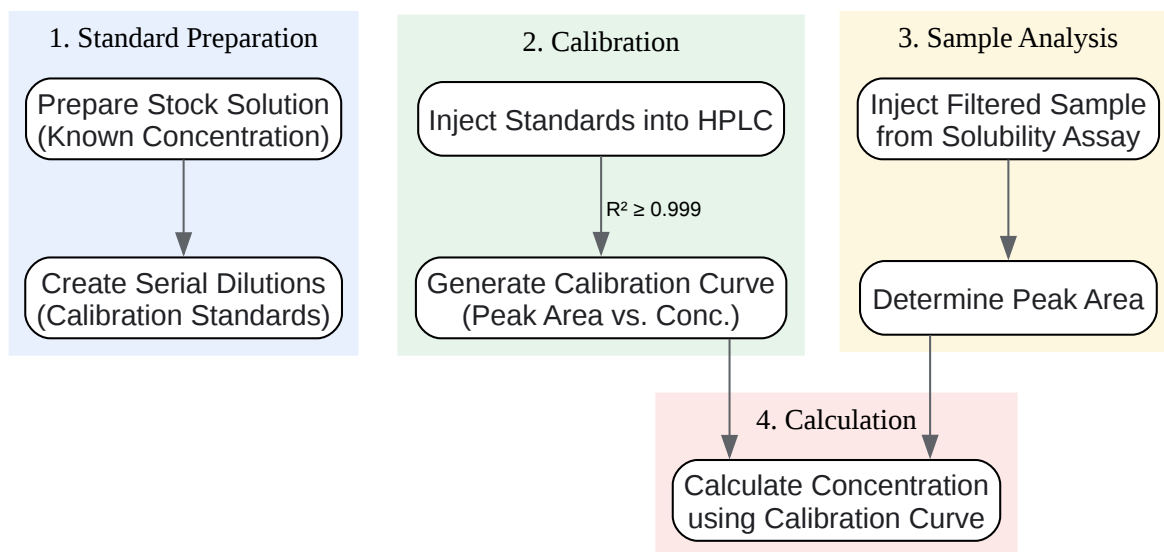
Principle of Quantification

The method relies on creating a standard curve from solutions of known concentrations. The instrument's response (peak area) is plotted against concentration, generating a linear relationship. The peak area of the unknown sample is then used to calculate its concentration from this curve, ensuring accuracy.

Step-by-Step Methodology

- **Stock Solution Preparation:** Accurately weigh a known amount of **Ethyl 5-chloro-2-methylnicotinate** and dissolve it in a suitable solvent (in which it is freely soluble, e.g., acetonitrile) to create a primary stock solution of known concentration (e.g., 1 mg/mL).^[13]
- **Calibration Standard Preparation:** Perform serial dilutions of the primary stock solution to prepare a series of at least five calibration standards covering the expected solubility range.
- **HPLC Method Development:** Develop a suitable isocratic or gradient reverse-phase HPLC method. A C18 column is a common starting point. The mobile phase (e.g., a mixture of acetonitrile and water) and UV detection wavelength should be optimized to give a sharp, symmetrical peak with a good signal-to-noise ratio.
- **Calibration Curve Generation:** Inject the calibration standards into the HPLC system in triplicate. Plot the average peak area against the known concentration for each standard. Perform a linear regression to obtain the equation of the line ($y = mx + c$) and the correlation coefficient (R^2). A trustworthy calibration curve should have an R^2 value ≥ 0.999 .
- **Sample Analysis:** Dilute the filtered sample from the solubility experiment with the mobile phase to ensure its concentration falls within the range of the calibration curve. Inject the diluted sample into the HPLC system.
- **Concentration Calculation:** Use the average peak area of the sample and the equation from the calibration curve to calculate the concentration in the diluted sample. Correct for the dilution factor to determine the final solubility in the original solvent.

HPLC Quantification Workflow Diagram



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Caption: Workflow for Solute Quantification using the HPLC Calibration Curve Method.

Conclusion

While publicly documented quantitative solubility data for **Ethyl 5-chloro-2-methylnicotinate** is limited, a comprehensive analysis of its physicochemical properties strongly indicates a profile of high solubility in common polar aprotic and protic organic solvents and poor solubility in aqueous media. This guide empowers researchers and drug development professionals by providing not only this foundational understanding but also detailed, field-proven protocols for generating precise and reliable solubility data. The application of the gold-standard shake-flask method for thermodynamic solubility, coupled with accurate HPLC-UV quantification, ensures the generation of high-integrity data crucial for informed decision-making in synthesis, purification, and formulation development.

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